

An In-depth Technical Guide to the Physicochemical Properties of para-Toluenesulfonylurea

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Compound of Interest

Compound Name: 4-Methylphenylsulfonylurea

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of para-Toluenesulfonylurea (p-TSU). It includes quantitative data, detailed experimental protocols, and visualizations of relevant pathways and workflows to support research and development activities. p-TSU is a key intermediate in the synthesis of second-generation sulfonylurea drugs, which are widely used in the management of type 2 diabetes.^[1]^[2]^[3]

Core Physicochemical Properties

The fundamental physicochemical characteristics of para-Toluenesulfonylurea are summarized below. These properties are crucial for its handling, formulation, and synthesis into active pharmaceutical ingredients.

Property	Value	Source(s)
CAS Number	1694-06-0	[3][4][5][6][7][8][9][10]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃ S	[2][3][5][6][7][8][9][10]
Molecular Weight	214.24 g/mol	[3][5][7][8][9][10][11]
Appearance	White to off-white crystalline powder or solid.[2][4][6]	[2][4][6]
Melting Point	190-198 °C	[4][5][6][7][9]
Boiling Point	Decomposes before boiling.[2]	[2]
Solubility	Slightly soluble in water (777.9 mg/L at 37 °C); Soluble in ethanol, methanol, and DMSO. [2][5][7][9]	[2][5][7][9]
pKa	5.07 (Predicted)	[5][9]
Density	~1.38 g/cm ³ (estimate)	[2][5][7][9]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of para-Toluenesulfonylurea are critical for reproducible research and development.

Synthesis of para-Toluenesulfonylurea

A common method for the preparation of para-Toluenesulfonylurea involves the reaction of p-toluenesulfonamide with urea.[12][13] The following is a generalized laboratory-scale protocol based on documented procedures.[13][14][15]

Materials:

- p-Toluenesulfonamide
- Urea

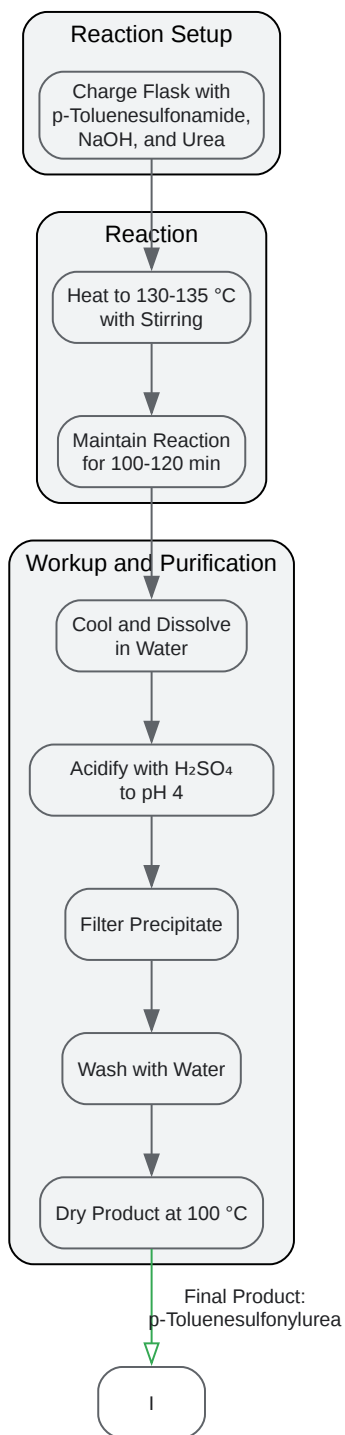
- Sodium Hydroxide (NaOH)
- Sulfuric Acid (e.g., 30% solution)
- Deionized Water
- Three-necked flask with mechanical stirrer and heating mantle

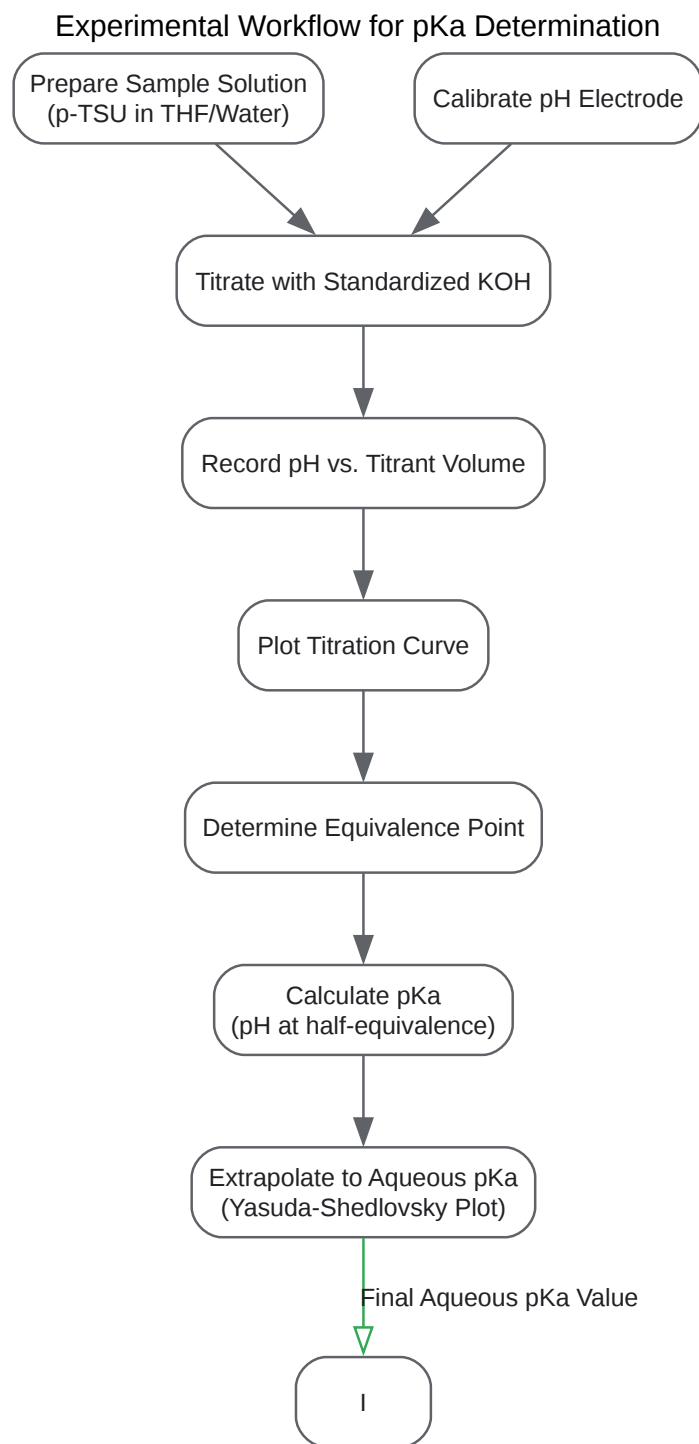
Procedure:

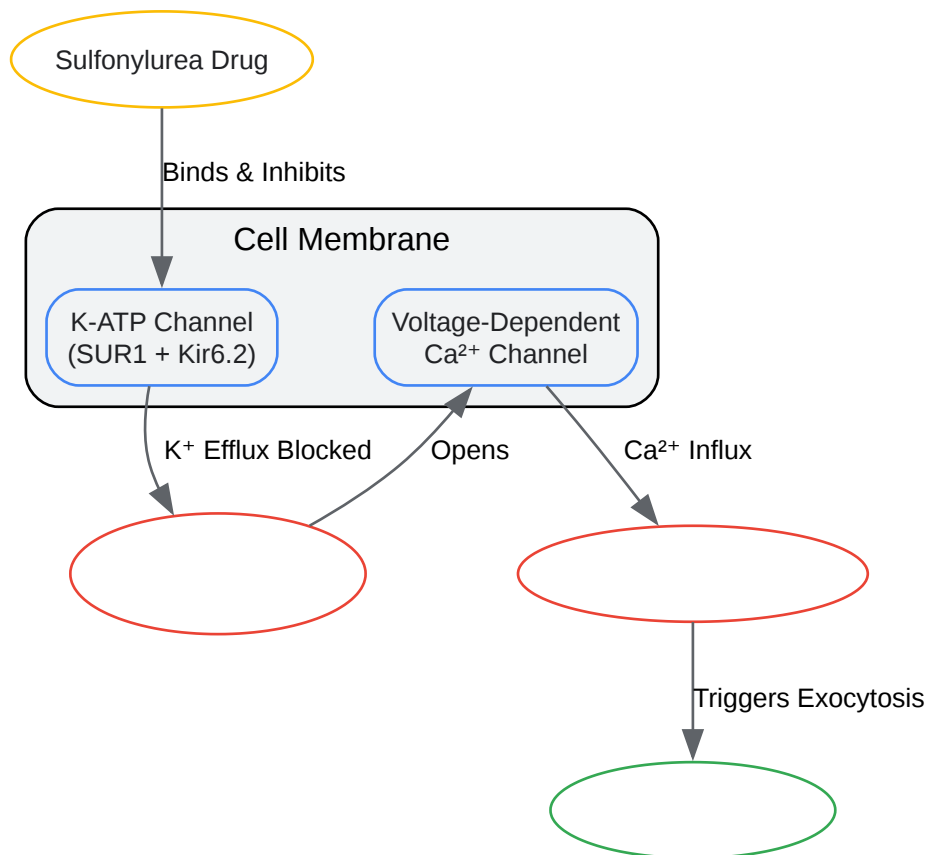
- Equip a 1000 mL three-necked flask with a mechanical stirrer and an oil bath for heating.
- Charge the flask with p-toluenesulfonamide (e.g., 70g), sodium hydroxide (e.g., 20g), and urea (e.g., 40g).^{[13][14]} The molar ratio of p-toluenesulfonamide:NaOH:urea is typically around 1:1-1.3:1.4-1.5.^[13]
- Heat the mixture using the oil bath to a temperature of 130-135 °C. The materials will begin to melt.^{[13][14]}
- Initiate stirring once the mixture is partially melted. Maintain the temperature and continue stirring for approximately 100-120 minutes. The reaction mixture will thicken as the reaction proceeds.^{[13][14]}
- Once the mixture becomes too thick to stir, stop the stirrer and heating.
- Apply a vacuum for 1-2 minutes to remove the ammonia gas generated during the reaction.^[14]
- Allow the reaction vessel to cool, then add approximately 700 mL of deionized water and stir to dissolve the solid product.^[14]
- Slowly add 30% sulfuric acid dropwise to acidify the solution to a pH of approximately 4.^{[13][14]} This will precipitate the crude p-toluenesulfonylurea.
- Collect the precipitate by filtration.
- Wash the filter cake with deionized water until the pH of the filtrate is between 5 and 6.^{[13][14]}

- Dry the purified product at 100 °C to obtain p-toluenesulfonylurea as a white solid. Purity can be assessed by HPLC.[\[12\]](#)[\[14\]](#)

Workflow for the Synthesis of para-Toluenesulfonylurea





Signaling Pathway of Sulfonylurea Drugs in Pancreatic β -Cells

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